

Handling and safety precautions for bis(neopentyl glycolato)diboron

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Compound of Interest

Compound Name: Bis(neopentyl glycolato)diboron

Cat. No.: B139214

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This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **bis(neopentyl glycolato)diboron**.

Frequently Asked Questions (FAQs)

Q1: What is **bis(neopentyl glycolato)diboron** and what are its primary hazards?

Bis(neopentyl glycolato)diboron is an organic boron compound used as a borylating agent in organic synthesis.^{[1][2]} It is a white to light yellow powder or solid.^[3] The primary hazards associated with this chemical are:

- Skin irritation^{[4][5][6]}
- Serious eye irritation^{[4][5][6]}
- May cause respiratory irritation^{[3][5][6]}

Q2: What personal protective equipment (PPE) is required when handling **bis(neopentyl glycolato)diboron**?

To ensure personal safety, the following PPE should be worn:

- Eye Protection: Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.[3][7]
- Hand Protection: Handle with gloves that have been inspected prior to use.[3][7] Nitrile rubber gloves are a suitable option.[5] Dispose of contaminated gloves after use in accordance with good laboratory practices.[3][7]
- Body Protection: Wear impervious clothing and appropriate protective clothing to prevent skin exposure.[3][8] The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[3]
- Respiratory Protection: For nuisance exposures, use a P95 (US) or P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges.[3] Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[3]

Q3: What are the proper storage conditions for **bis(neopentyl glycolato)diboron**?

Store in a cool, dry, and well-ventilated place.[7][9] Keep the container tightly closed.[4][9] Due to its moisture sensitivity, it should be stored under an inert atmosphere.[4][8] Some suppliers recommend refrigeration at 2-8°C.[1][4]

Q4: What materials are incompatible with **bis(neopentyl glycolato)diboron**?

Avoid contact with strong oxidizing agents and strong acids.[8]

Q5: How should I dispose of **bis(neopentyl glycolato)diboron** waste?

Dispose of surplus and non-recyclable solutions through a licensed disposal company.[3] The material can be burned in a chemical incinerator equipped with an afterburner and scrubber.[3] Dispose of contaminated packaging as unused product.[3] Always consult local, regional, and national hazardous waste regulations for complete and accurate classification.[8]

Troubleshooting Guides

Scenario 1: Accidental Exposure

Q: What should I do if I am exposed to **bis(neopentyl glycolato)diboron**?

Follow these first aid measures and seek medical attention.

- If inhaled: Move the person into fresh air.[3][7] If not breathing, give artificial respiration.[3][7] Consult a physician.[3]
- In case of skin contact: Take off contaminated clothing immediately.[4] Wash off with soap and plenty of water for at least 15 minutes.[3][8] If skin irritation occurs, get medical advice/attention.[4]
- In case of eye contact: Rinse cautiously with water for at least 15 minutes, also under the eyelids.[5][8] Remove contact lenses, if present and easy to do.[5] If eye irritation persists, get medical advice/attention.[4][5]
- If swallowed: Do NOT induce vomiting.[8] Never give anything by mouth to an unconscious person.[3][7] Rinse mouth with water and consult a physician.[3][7]

Scenario 2: Spill or Leak

Q: How should I handle a spill of **bis(neopentyl glycolato)diboron**?

- Personal Precautions: Ensure adequate ventilation and wear suitable protective equipment (see PPE section).[4][8] Avoid dust formation and breathing dust, vapors, mist, or gas.[3][7] Evacuate personnel to safe areas.[3]
- Environmental Precautions: Prevent the product from entering drains.[4][7]
- Containment and Cleaning: Sweep up and shovel the material.[3][7] Pick up and arrange disposal without creating dust.[3][4] Keep in suitable, closed containers for disposal.[3][7]

Scenario 3: Fire

Q: What should I do in case of a fire involving **bis(neopentyl glycolato)diboron**?

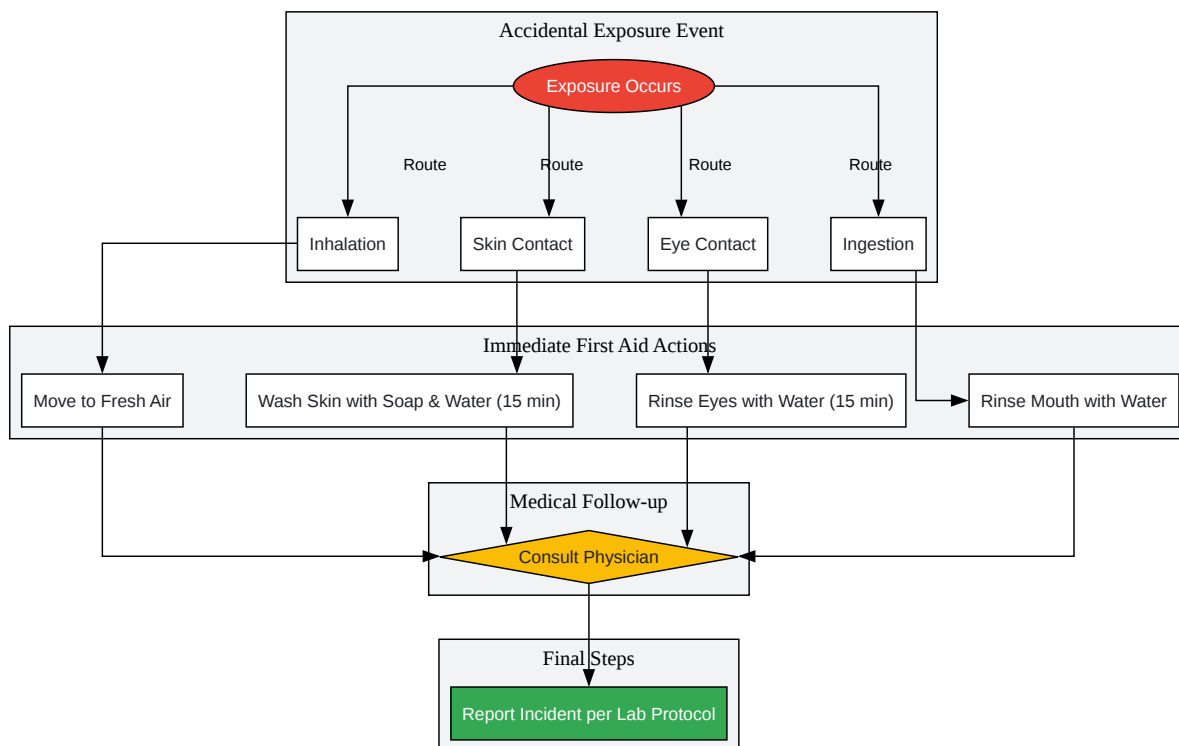
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][7][9]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides and boron oxides.[8][9]

- Firefighter Protection: As in any fire, wear a self-contained breathing apparatus (pressure-demand, MSHA/NIOSH approved or equivalent) and full protective gear.[\[8\]](#)[\[9\]](#)

Quantitative Data Summary

Property	Value	Source
Melting Point	179 - 184.5 °C	[1] [3] [5]
Boiling Point	214.3 ± 7.0 °C	[1] [7]
Molecular Weight	225.88 g/mol	[5]
Storage Temperature	2 - 8 °C (Refrigerated)	[1] [4]

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References

- 1. Page loading... [guidechem.com]
- 2. Bis(neopentyl glycolato)diboron [commonorganicchemistry.com]
- 3. capotchem.com [capotchem.com]
- 4. tcichemicals.com [tcichemicals.com]
- 5. fishersci.at [fishersci.at]
- 6. Bis(neopentyl glycolato)diboron | C₁₀H₂₀B₂O₄ | CID 2734316 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. chemicalbook.com [chemicalbook.com]
- 8. fishersci.com [fishersci.com]
- 9. Bis(neopentyl glycolato)diboron - Safety Data Sheet [chemicalbook.com]
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